Application Notes & Protocols: Leveraging 2-Aminononanoic Acid in Advanced Peptide Design

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Compound of Interest

Compound Name:	*2-Aminononanoic acid*
CAS No.:	*5440-35-7*
Cat. No.:	*B556006*

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Abstract

The strategic incorporation of non-natural amino acids is a cornerstone of modern peptide-based drug discovery, enabling the fine-tuning of pharmacological profiles.[1][2][3] **2-Aminononanoic acid** (A9), a non-proteinogenic α-amino acid distinguished by its seven-carbon linear alkyl side chain, offers a powerful tool for modulating peptide lipophilicity.[4] This guide provides a comprehensive framework for researchers, scientists, and drug development professionals on the effective utilization of A9. We will detail its procurement, quality control, step-by-step protocols for incorporation via Fmoc-based Solid-Phase Peptide Synthesis (SPPS), and post-synthesis characterization. Furthermore, we explore the functional consequences of A9 substitution, such as enhancing metabolic stability, modulating protein-protein interactions, and improving membrane permeability, supported by scientifically grounded rationales and troubleshooting guidance.

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Introduction: The Rationale for 2-Aminononanoic Acid (A9)

Peptides are exceptional therapeutic scaffolds, but their utility can be limited by factors such as poor metabolic stability and low cell permeability.[1] The introduction of non-natural amino acids is a proven strategy to overcome these hurdles.[1][2] **2-Aminononanoic acid**, with its unbranched C7 alkyl side chain, serves as a "lipophilic handle." Its incorporation into a peptide sequence can significantly alter the molecule's physicochemical properties.[1][5]

Key Advantages of Incorporating A9:

- Enhanced Lipophilicity: The primary role of A9 is to increase the hydrophobicity of a peptide. This is a critical parameter that influences the absorption, distribution, metabolism, and excretion (ADME) profile of a drug candidate.[1]
- Improved Metabolic Stability: The bulky, non-natural side chain can act as a steric shield, protecting adjacent peptide bonds from enzymatic degradation by proteases, thereby extending the peptide's in vivo half-life.[6]
- Modulation of Biological Activity: By altering the hydrophobic character of a peptide, A9 can enhance its binding affinity for hydrophobic pockets on target receptors or proteins.[5] It can also improve a peptide's ability to interact with and permeate biological membranes.[1]
- Structural Stabilization: The hydrophobic effect driven by A9 residues can promote the formation and stabilization of secondary structures, such as α-helices, which are often crucial for biological function.[7]

This guide focuses on the L-enantiomer of **2-aminononanoic acid**, which is commonly used to maintain the stereochemical integrity of the peptide backbone.

Material Procurement and Quality Control

For successful peptide synthesis, the starting materials must be of the highest purity. The standard reagent for SPPS is N-α-Fmoc-L-**2-aminononanoic acid**.

Recommended Suppliers:

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- Adamas Reagent, Ltd.[8]
- Shanghai Hanhong Scientific Co., Ltd.[8]
- Amatek Scientific Co. Ltd.[8]
- Wuxi Zhongkun Biochemical Technology Co., Ltd.[8]
- Shanghai GL Peptide Ltd.[8]

Initial Quality Control (QC) Protocol: Upon receipt of Fmoc-L-**2-aminononanoic acid**, it is crucial to verify its identity and purity.

- Visual Inspection: The product should be a white to off-white crystalline solid.
- Mass Spectrometry (MS): Dissolve a small sample in a suitable solvent (e.g., Acetonitrile/Water) and acquire an ESI-MS spectrum. The observed mass should correspond to the expected molecular weight of Fmoc-L-**2-aminononanoic acid** (C24H29NO4), which is 395.49 g/mol .
- ^{1}H NMR Spectroscopy: Confirm the chemical structure and check for impurities. Key signals should include the aromatic protons of the Fmoc group, the characteristic aliphatic protons of the nonanoic acid side chain, and the α-proton.
- Purity Assessment (RP-HPLC): Assess the purity using a standard reverse-phase HPLC method. Purity should ideally be >98% for use in SPPS.

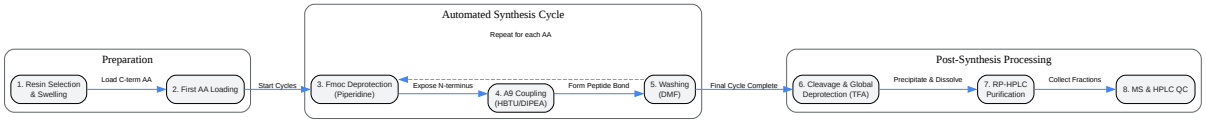
Core Methodology: Incorporation via Fmoc-SPPS

Fmoc-based Solid-Phase Peptide Synthesis (SPPS) is the most common and efficient method for incorporating A9 into a peptide sequence.[9][10] The process involves the stepwise addition of N-α-Fmoc protected amino acids to a growing peptide chain anchored to an insoluble resin support.[9][11]

General Workflow

The overall process from resin selection to final peptide characterization is outlined below.

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Caption: General workflow for Fmoc-SPPS incorporating **2-aminononanoic acid**.

Detailed Protocol for a Single Coupling Cycle of A9

This protocol assumes a 0.1 mmol synthesis scale on an automated peptide synthesizer.

Materials:

- Peptide-resin with a free N-terminal amine
- Fmoc-L-**2-aminononanoic acid** (A9): 0.4 mmol (4 equivalents)
- Activator (HBTU/HCTU): 0.38 mmol (3.8 equivalents)
- Base (DIPEA/NMM): 0.8 mmol (8 equivalents)
- Solvent: High-purity, amine-free Dimethylformamide (DMF)
- Deprotection Solution: 20% Piperidine in DMF

Protocol Steps:

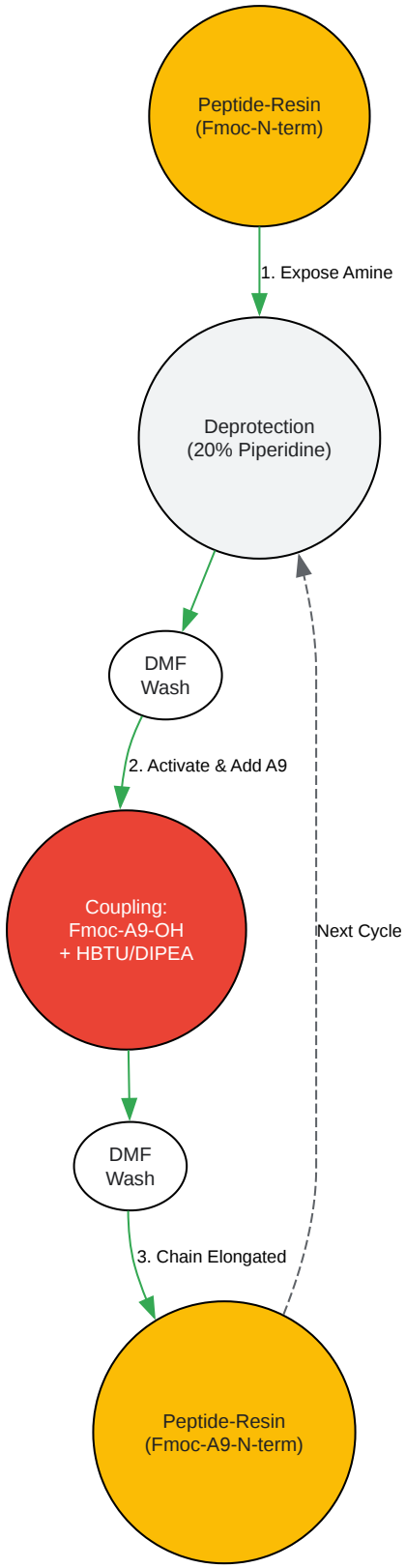
- Fmoc Deprotection:
  - Add 20% piperidine in DMF to the swelled peptide-resin.

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- React for 5-10 minutes at room temperature to remove the Fmoc group from the N-terminus of the growing peptide chain.
- Drain the reaction vessel and repeat the piperidine treatment for another 5-10 minutes to ensure complete deprotection.
- Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.[12]

- A9 Activation and Coupling:
  - In a separate vessel, dissolve Fmoc-L-**2-aminononanoic acid** (4 eq.) and HBTU (3.8 eq.) in DMF.
  - Add DIPEA (8 eq.) to the activation mixture and allow it to pre-activate for 2-5 minutes.
  - Transfer the activated A9 solution to the reaction vessel containing the deprotected peptide-resin.
  - Allow the coupling reaction to proceed for 45-60 minutes.
  - Causality: The longer, hydrophobic side chain of A9 can sometimes lead to slower coupling kinetics due to steric hindrance or aggregation. An extended coupling time compared to smaller amino acids is a prudent measure to ensure the reaction goes to completion.
- Washing:
  - Drain the coupling solution from the reaction vessel.
  - Wash the peptide-resin thoroughly with DMF (5-7 times) to remove excess reagents and byproducts.
- Optional: Capping:
  - To permanently block any unreacted N-terminal amines and prevent the formation of deletion sequences, a capping step can be performed using a solution of acetic anhydride and DIPEA in DMF. This is particularly important if the previous coupling was found to be inefficient.

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Caption: A single SPPS cycle for the incorporation of **2-aminononanoic acid** (A9).

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Cleavage, Purification, and Characterization

Cleavage from Resin and Global Deprotection

Once the synthesis is complete, the peptide must be cleaved from the resin support, and all side-chain protecting groups must be removed.

- Wash the final peptide-resin with Dichloromethane (DCM) and dry it under a stream of nitrogen.
- Prepare a cleavage cocktail. A common mixture is 95% Trifluoroacetic Acid (TFA), 2.5% Triisopropylsilane (TIS), and 2.5% Water.
    - Causality: TFA is a strong acid that cleaves the peptide from the resin and removes most side-chain protecting groups (e.g., tBu, Boc, Trt).[13] TIS and water act as scavengers to trap reactive cations generated during the cleavage process, preventing side reactions with sensitive residues like Tryptophan or Methionine.[11]
- Add the cleavage cocktail to the dried resin and react for 2-3 hours at room temperature.
- Filter the resin and collect the TFA solution containing the crude peptide.
- Precipitate the crude peptide by adding it to a large volume of cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the crude peptide pellet under vacuum.

Purification and Analysis

The crude peptide must be purified and its identity confirmed.

- Purification:
    - Dissolve the crude peptide in a suitable solvent (e.g., Water/Acetonitrile with 0.1% TFA).
    - Purify the peptide using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). The increased lipophilicity from the A9 residue will typically lead to a longer retention time on a C18 column.

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- Collect fractions corresponding to the main product peak.

- Characterization:
  - Analytical RP-HPLC: Assess the purity of the collected fractions. A single sharp peak indicates high purity.[14]
  - Mass Spectrometry (MS): Confirm the molecular weight of the final peptide using MALDI-TOF or ESI-MS.[15][16] The observed mass should match the calculated mass of the desired A9-containing peptide.

Applications and Expected Outcomes

The incorporation of A9 can be strategically employed to achieve specific therapeutic goals.

Application Area	Rationale for A9 Incorporation	Expected Outcome
Antimicrobial Peptides	Increase hydrophobicity to enhance interaction with and disruption of bacterial cell membranes.[17][18]	Lower Minimum Inhibitory Concentration (MIC) values; increased potency.[17][18]
Cell-Penetrating Peptides	Modulate overall lipophilicity to improve translocation across the cell membrane without inducing excessive toxicity.	Enhanced cellular uptake of the peptide or its cargo.
Metabolic Disease Peptides (e.g., GLP-1 analogs)	Introduce a lipophilic side chain to promote binding to serum albumin, extending circulation half-life.	Increased in vivo half-life and reduced dosing frequency.
Protein-Protein Interaction (PPI) Modulators	The alkyl side chain can serve as a "hydrophobic probe" to occupy greasy pockets at the interface of a PPI target.	Increased binding affinity (lower Ki or IC50 values) and improved target engagement.

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Troubleshooting

Issue	Potential Cause(s)	Recommended Solution(s)
Incomplete Coupling of A9	- Steric hindrance from the bulky side chain.- Peptide aggregation on the resin.- Insufficient activation/coupling time.	- Perform a double coupling for the A9 residue.- Increase coupling time to 90-120 minutes.- Use a more potent coupling reagent like HATU.- Perform a colorimetric test (e.g., Kaiser test) to confirm the presence of free amines before proceeding.
Low Purity of Crude Peptide	- Incomplete Fmoc deprotection in the cycle after A9 addition due to aggregation.- Side reactions during TFA cleavage.	- Extend Fmoc deprotection times after the A9 residue.- Ensure the cleavage cocktail contains adequate scavengers (TIS, water).
Poor Solubility of Final Peptide	The peptide has become too hydrophobic due to the addition of one or more A9 residues.	- Attempt dissolution in solvents with higher organic content (e.g., Acetonitrile, DMSO, or Formic Acid).- For future designs, balance the lipophilicity by incorporating hydrophilic residues elsewhere in the sequence.

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